

Proper Disposal of (3-Bromopyridin-2-yl)methanol-d2: A Comprehensive Guide

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Compound of Interest

Compound Name: (3-Bromopyridin-2-yl)methanol-d2

Cat. No.: B15556842

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Researchers and laboratory professionals handling **(3-Bromopyridin-2-yl)methanol-d2** must adhere to strict disposal protocols to ensure safety and regulatory compliance. This guide provides essential, step-by-step instructions for the proper disposal of this deuterated, halogenated pyridine compound. The procedures outlined are based on established safety data sheets for structurally similar molecules and general best practices for hazardous chemical waste management.

(3-Bromopyridin-2-yl)methanol-d2, like its non-deuterated counterpart and other brominated pyridines, is classified as hazardous waste.^[1] Improper disposal can lead to environmental contamination and potential health risks. Therefore, it is imperative to follow the specific procedures for segregation, containment, and disposal.

Immediate Safety and Hazard Information

Before handling **(3-Bromopyridin-2-yl)methanol-d2**, it is crucial to be aware of its potential hazards. Based on data for similar compounds, it may cause skin and eye irritation and could be harmful if swallowed or inhaled.^{[2][3][4][5]} Always handle this compound in a well-ventilated

area, preferably within a chemical fume hood, and wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)[\[3\]](#)

Step-by-Step Disposal Protocol

1. Waste Identification and Segregation:

- Classify **(3-Bromopyridin-2-yl)methanol-d2** and any materials contaminated with it (e.g., pipette tips, gloves, absorbent pads) as hazardous waste.[\[1\]](#)
- This waste must be segregated from non-hazardous waste and other chemical waste streams.
- Crucially, collect halogenated organic waste, such as **(3-Bromopyridin-2-yl)methanol-d2**, separately from non-halogenated organic solvents.[\[1\]](#)

2. Containerization:

- Use a designated, leak-proof waste container made of a compatible material (e.g., glass or high-density polyethylene).[\[1\]](#)
- The container must have a tightly sealing cap to prevent the release of vapors.[\[1\]](#)[\[4\]](#)
- Label the container clearly with "Hazardous Waste," the full chemical name "**(3-Bromopyridin-2-yl)methanol-d2**," and list the associated hazards (e.g., "Toxic," "Irritant").[\[1\]](#)

3. Storage:

- Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents and strong acids.[\[4\]](#)

4. Final Disposal:

- Do not dispose of **(3-Bromopyridin-2-yl)methanol-d2** down the drain or in regular trash.[\[3\]](#)

- Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.[1]
- Disposal will be carried out in accordance with local, regional, and national regulations, which may involve high-temperature incineration.[6]

5. Spill Management:

- In the event of a spill, evacuate the immediate area and ensure adequate ventilation.
- Wearing appropriate PPE, contain the spill using an inert absorbent material such as vermiculite, sand, or earth.[1]
- Collect the contaminated absorbent material and place it in a sealed, labeled hazardous waste container for disposal following the procedures outlined above.[1]

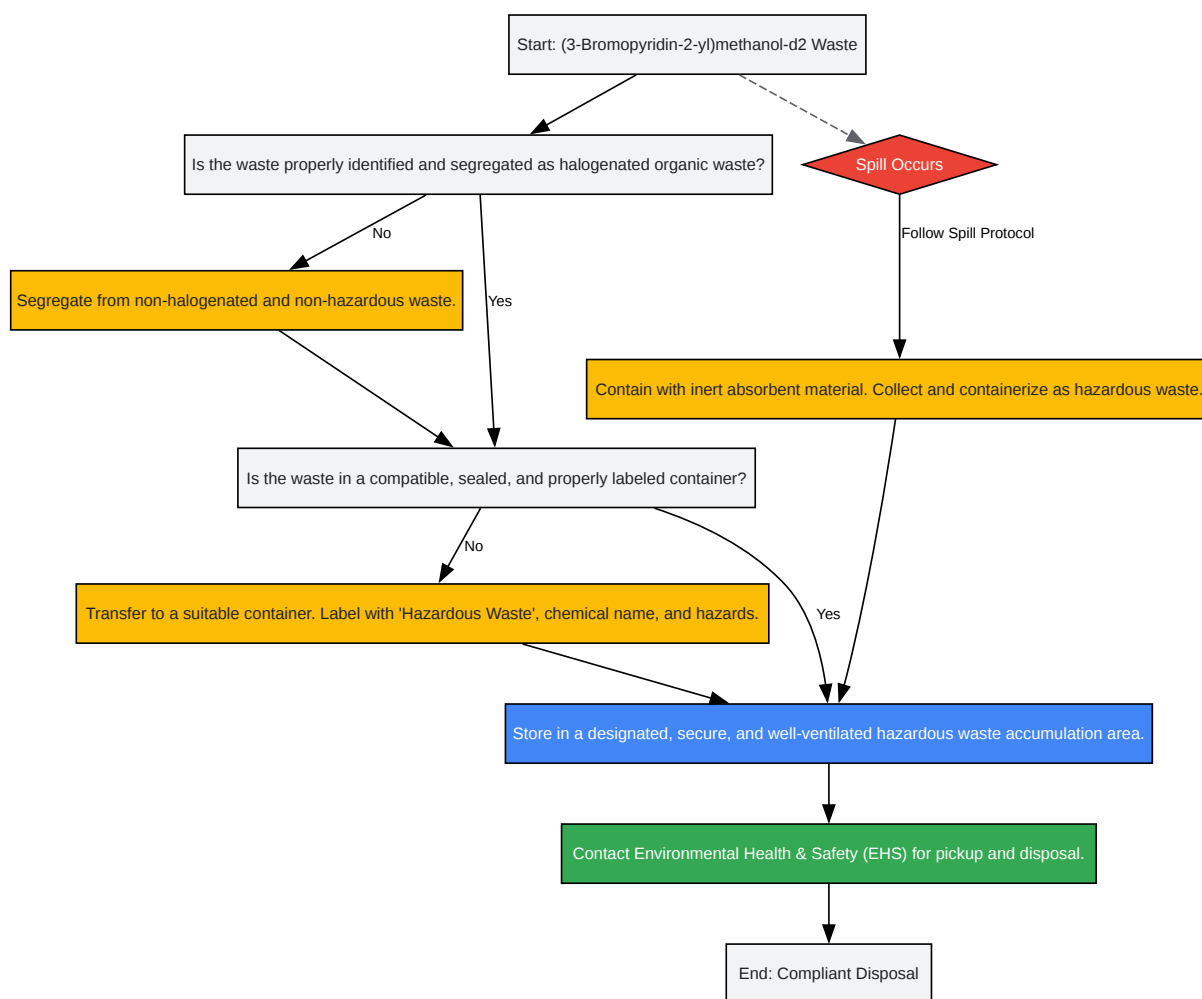
Quantitative Data Summary

While specific quantitative data for **(3-Bromopyridin-2-yl)methanol-d2** is not readily available, the following table summarizes key hazard classifications and transport information for the closely related compound, 3-Bromopyridine, which should be considered as a proxy for safety and disposal planning.

Parameter	Value	Source
GHS Classification	Flammable Liquid (Category 3), Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Serious Eye Irritation (Category 2), Specific target organ toxicity - single exposure (Category 3)	[4]
UN Number	UN2929	
Hazard Class	6.1 (Toxic)	
Subsidiary Hazard Class	3 (Flammable)	
Packing Group	II	

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **(3-Bromopyridin-2-yl)methanol-d2**.



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Caption: Disposal workflow for **(3-Bromopyridin-2-yl)methanol-d2**.

By adhering to these procedures, researchers and laboratory professionals can ensure the safe and environmentally responsible disposal of **(3-Bromopyridin-2-yl)methanol-d2**, thereby protecting themselves, their colleagues, and the wider community. Always consult your institution's specific waste management policies and the relevant Safety Data Sheets for the most accurate and up-to-date information.

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References

- [1. benchchem.com](https://www.benchchem.com) [benchchem.com]
- [2. sigmaaldrich.com](https://www.sigmaaldrich.com) [sigmaaldrich.com]
- [3. aksci.com](https://www.aksci.com) [aksci.com]
- [4. jubilantingrevia.com](https://www.jubilantingrevia.com) [jubilantingrevia.com]
- [5. aksci.com](https://www.aksci.com) [aksci.com]
- [6. PRODUCTION, IMPORT, USE, AND DISPOSAL - Toxicological Profile for Pyridine - NCBI Bookshelf](#) [ncbi.nlm.nih.gov]
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